

# Application Notes and Protocols for GPR41 Modulator 1 Treatment

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## Compound of Interest

Compound Name: GPR41 modulator 1

Cat. No.: B15569890

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## Introduction

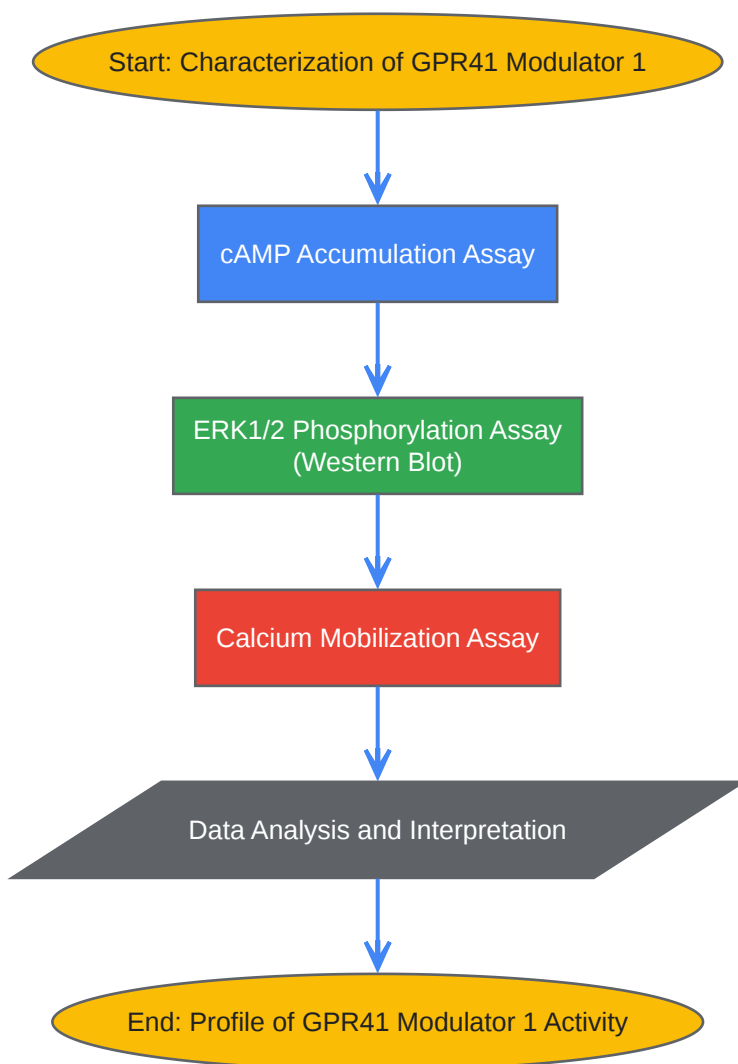
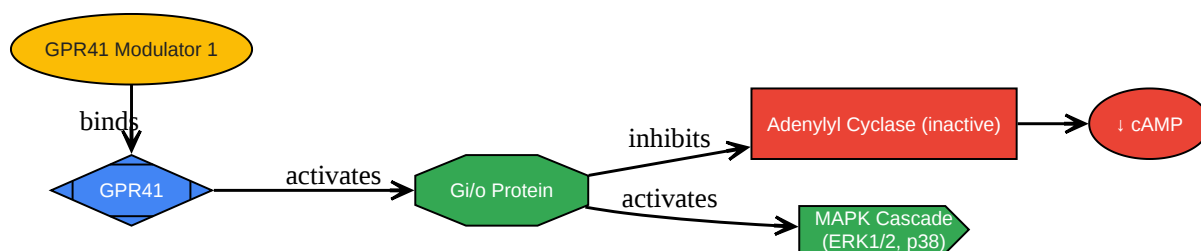
G protein-coupled receptor 41 (GPR41), also known as Free Fatty Acid Receptor 3 (FFAR3), is a promising therapeutic target involved in metabolic regulation, immune responses, and gastrointestinal motility.[1] It is activated by short-chain fatty acids (SCFAs) such as acetate, propionate, and butyrate, which are produced by the gut microbiota.[2][3][4][5] GPR41 activation primarily signals through the Gi/o protein pathway, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels.[1][6][7] Additionally, GPR41 activation can modulate the mitogen-activated protein kinase (MAPK) cascade, specifically the extracellular signal-regulated kinase 1/2 (ERK1/2) and p38 pathways.[3][8][9]

This document provides detailed protocols for the in vitro characterization of "GPR41 modulator 1," a compound with reported agonist activity and an EC50 value of 0.679  $\mu$ M.[10][11] The following experimental designs are intended to confirm its modulatory effects on GPR41 signaling pathways.

## Key Signaling Pathways of GPR41

Activation of GPR41 by its ligands initiates a cascade of intracellular events. The primary signaling pathway involves the coupling to Gi/o proteins, which inhibits adenylyl cyclase,

leading to a reduction in cAMP levels. A secondary pathway involves the activation of the MAPK/ERK signaling cascade.



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## References

- 1. cAMP-Glo™ Assay Protocol [promega.jp]
- 2. Measuring agonist-induced ERK MAP kinase phosphorylation for G-protein-coupled receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. GPR41 and GPR43 in Obesity and Inflammation – Protective or Causative? - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Regulation of Energy Homeostasis by GPR41 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. scispace.com [scispace.com]
- 6. Calcium Mobilization Assay to Measure the Activity of Gq-coupled Receptors [bio-protocol.org]
- 7. utswmed-ir.tdl.org [utswmed-ir.tdl.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. medchemexpress.cn [medchemexpress.cn]
- 11. GPR41 调制器 1 | GPR41 modulator 1 | GPR41调节剂 | 美国InvivoChem [invivochem.cn]
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